

Introduction: The Significance of Thermochemical Data for 1,3,5-Trichlorobenzene

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Compound of Interest

Compound Name: 1,3,5-Trichlorobenzene

Cat. No.: B7768115

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1,3,5-Trichlorobenzene (TCB) is a significant organochlorine compound, appearing as a white crystalline solid at room temperature.[1][2] Its symmetrical structure distinguishes it from its liquid isomers, 1,2,3- and 1,2,4-trichlorobenzene.[1] While primarily used as a chemical intermediate in the synthesis of dyes, agrochemicals, and flame retardants, its physical properties are of paramount importance to professionals in research and development.[3]

For scientists in drug development and chemical manufacturing, a thorough understanding of a compound's phase change behavior and thermochemistry is not merely academic; it is a cornerstone of process safety, product purity, and formulation efficacy. Data on melting points, boiling points, and enthalpies of transition govern critical processes such as crystallization, purification, solvent selection, and stability assessments.[4][5] This guide provides a consolidated overview of the essential phase change and thermochemical data for **1,3,5-trichlorobenzene**, details the experimental methodology for its determination, and explores the practical implications of these properties.

Core Physicochemical Properties

A baseline understanding of the fundamental properties of 1,3,5-TCB is essential before delving into its thermal behavior. These properties influence its handling, reactivity, and environmental fate.

Property	Value	Source(s)
Molecular Formula	$C_6H_3Cl_3$	[6][7]
Molar Mass	181.45 g/mol	[1][8]
Appearance	White to off-white crystalline solid/powder	[1][2][9]
CAS Number	108-70-3	[6][7][8]
Density	~1.46 g/cm ³	[10]
Water Solubility	Very low (~6 mg/L at 25°C)	[7][9]
Octanol/Water Partition Coefficient (log K _{ow})	4.15 - 4.19	[2][9]

Phase Change & Thermochemistry: A Quantitative Overview

The phase transitions of 1,3,5-TCB are characterized by distinct temperature points and energy changes. These values are critical for designing thermal processes and ensuring safe operation.

Phase Transition Temperatures

The melting and boiling points are fundamental parameters that define the physical state of the substance under varying thermal conditions.

Parameter	Temperature	Notes	Source(s)
Melting Point	63 - 64 °C (336 - 337 K)	The transition from a solid to a liquid state.	[1][2][7][9]
Boiling Point	208 - 209 °C (481 - 482 K)	At atmospheric pressure.	[1][2][8][10]

Core Thermochemical Data

Thermochemical data quantify the energy absorbed or released during phase changes and chemical reactions, which is vital for energy balance calculations and safety analysis.

Parameter	Value (kJ/mol)	Method	Source(s)
Enthalpy of Fusion (ΔH_{fus})	18.1	Differential Scanning Calorimetry (DSC)	[2]
17.56 - 18.2 (4.197 - 4.35 kcal/mol)	Adiabatic Calorimetry (AC)	[11]	
Enthalpy of Vaporization (ΔH_{vap})	50.6 (at 100 °C)	Calculated from J/g	[2][3]
Standard Enthalpy of Formation ($\Delta fH^{\circ}_{\text{solid}}$)	-75.3 ± 1.3	Combustion Calorimetry	[12]

Experimental Protocol: Determining Thermal Properties with Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a powerful and widely used thermal analysis technique for determining the transition temperatures and enthalpies of materials.[13] It precisely measures the difference in heat flow required to maintain a sample and an inert reference at the same temperature as they are subjected to a controlled temperature program. [14][15]

Causality and Experimental Choices

The reliability of DSC data hinges on a well-designed experimental protocol. Each parameter is chosen to ensure accuracy and reproducibility.

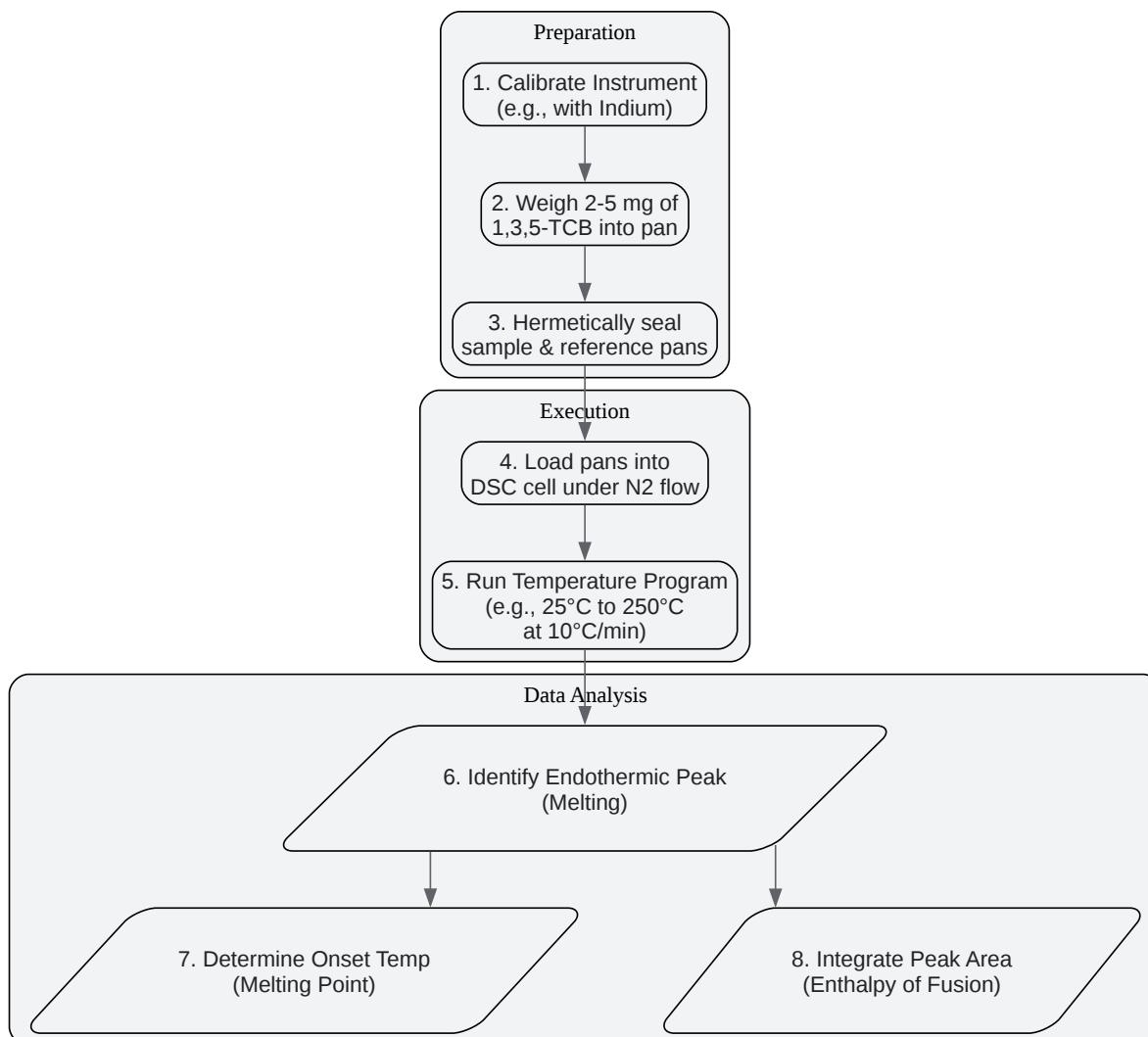
- Inert Atmosphere (Nitrogen/Argon): Prevents oxidative degradation of the sample at elevated temperatures, ensuring that the observed thermal events are purely physical transitions.[15]

- Sample Mass (2-5 mg): A small sample mass minimizes thermal gradients within the sample, leading to sharper peaks and more accurate onset temperature detection.
- Heating Rate (e.g., 10 °C/min): This rate offers a good balance between resolution and sensitivity. A slower rate can improve resolution for complex transitions, while a faster rate enhances the signal (peak height) but may shift the transition temperature to a higher value. [\[14\]](#)
- Calibration: The instrument must be calibrated for temperature and enthalpy using certified reference materials (e.g., Indium) to ensure the accuracy of the measurements. This self-validating step is critical for trustworthy data.

Step-by-Step DSC Protocol for 1,3,5-Trichlorobenzene

- Instrument Preparation:
 - Turn on the DSC instrument and the inert gas flow (e.g., nitrogen at 20-50 mL/min). Allow the system to stabilize.
- Calibration Check:
 - Run a calibration standard (e.g., high-purity Indium) through a melt cycle to verify the temperature and enthalpy accuracy. The measured onset of melting for Indium should be 156.6 °C and its enthalpy of fusion should be 28.45 J/g.
- Sample Preparation:
 - Accurately weigh 2-5 mg of **1,3,5-trichlorobenzene** into an aluminum DSC pan.
 - Hermetically seal the pan to prevent any loss of sample due to sublimation or vaporization during the experiment.
 - Prepare an identical empty, sealed aluminum pan to serve as the reference.
- Loading and Measurement:
 - Place the sample pan and the reference pan into their respective positions in the DSC cell.

- Define the temperature program:
 - Equilibrate at 25 °C.
 - Ramp the temperature from 25 °C to 250 °C at a rate of 10 °C/min. This range comfortably encompasses the melting and boiling points.
 - Hold at 250 °C for 1 minute to ensure completion of transitions.
 - Cool back down to 25 °C.
- Data Analysis:
 - The resulting thermogram will show heat flow as a function of temperature.
 - Melting Point (T_m): Identify the sharp endothermic peak corresponding to melting. The onset temperature of this peak is taken as the melting point.[\[4\]](#)
 - Enthalpy of Fusion (ΔH_{fus}): Integrate the area of the melting peak. The instrument software calculates this value, which represents the total energy absorbed during melting.[\[4\]](#)[\[16\]](#)

[Click to download full resolution via product page](#)*DSC experimental workflow for 1,3,5-TCB analysis.*

Application & Significance in Research and Development

The thermochemical data of 1,3,5-TCB has direct, practical applications for its target audience:

- Purity Determination: The melting point of a crystalline solid is highly sensitive to impurities. A depression or broadening of the melting peak observed via DSC can indicate the presence of contaminants, a principle known as freezing-point depression.[16]
- Crystallization and Polymorph Screening: In pharmaceutical and fine chemical development, controlling the crystalline form (polymorph) is critical. DSC can identify different polymorphs, which may exhibit unique melting points and enthalpies of fusion, impacting solubility and bioavailability.
- Process Safety and Hazard Analysis: Knowledge of the boiling point, flash point (107 °C), and enthalpy of vaporization is essential for designing safe distillation and drying processes. [2][8] It allows engineers to calculate the energy required for vaporization and to assess the risks of forming flammable vapor concentrations.
- Solvent Selection: The solubility of 1,3,5-TCB in various organic solvents is temperature-dependent.[5] Thermochemical data helps in selecting appropriate solvents for reactions or recrystallization by predicting how the material will behave at different process temperatures.

Safety and Handling Considerations

1,3,5-Trichlorobenzene is a hazardous substance that requires careful handling.

- Toxicity: It is harmful if swallowed and can cause irritation to the skin, eyes, and respiratory system.[9][17][18]
- Environmental Hazard: The compound is toxic to aquatic life with long-lasting effects. It should not be released into the environment.[9]
- Handling: Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a dust mask.[8][19]

- Decomposition: Upon burning, it can decompose to produce toxic and corrosive fumes, including hydrogen chloride.[2][9]

Conclusion

The phase change and thermochemical data for **1,3,5-trichlorobenzene** are indispensable for its safe handling, processing, and application in scientific research and industrial development. Techniques like Differential Scanning Calorimetry provide a reliable and precise means of characterizing its thermal properties. A comprehensive understanding of its melting point, boiling point, and associated enthalpies allows researchers to optimize purification processes, ensure product quality, and design safe, efficient chemical operations.

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